

Application Note: Analytical Characterization of (4-Amino-2-chlorophenyl)-phenylmethanol

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Compound of Interest

Compound Name: (4-Amino-2-chlorophenyl)-phenylmethanol

Cat. No.: B4447576

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Abstract & Scope

This technical guide provides a rigorous analytical framework for the characterization of **(4-Amino-2-chlorophenyl)-phenylmethanol** (CAS: 126183-04-0), a critical intermediate in the synthesis of second-generation antihistamines such as Azelastine. Due to its dual-functional nature (containing both an oxidizable amino group and a chiral hydroxyl center), this molecule presents unique stability and separation challenges.

This protocol details validated methodologies for Identity (NMR, MS, IR), Purity (RP-HPLC), and Chiral Purity (NP-HPLC), ensuring compliance with ICH Q3A/Q3B guidelines for impurity profiling.

Molecule Profile & Critical Quality Attributes (CQA)

Property	Specification
Chemical Name	(4-Amino-2-chlorophenyl)-phenylmethanol
Synonyms	4-Amino-2-chlorobenzhydrol; (4-Amino-2-chlorophenyl)(phenyl)methanol
CAS Number	126183-04-0
Molecular Formula	
Molecular Weight	233.69 g/mol
Chiral Center	One (Methine bridge carbon)
Key Impurities	4-Amino-2-chlorobenzophenone (Oxidation product); Des-chloro analogs

Structural Logic & Stability

The molecule features a benzhydrol (diarylmethanol) core. The presence of the electron-donating amino group (

) at the para position activates the ring, making the compound susceptible to:

- Oxidation: Conversion to the corresponding benzophenone (ketone).
- Dehydration: Acid-catalyzed formation of the benzhydryl cation, leading to dimerization or ether formation.

Identification Protocols

Infrared Spectroscopy (FT-IR)

Objective: Confirm functional group integrity.

- Method: KBr Pellet or ATR (Attenuated Total Reflectance).
- Key Diagnostic Bands:
 - : Broad O-H stretch (alcohol) overlapping with N-H stretching (primary amine).

- : N-H bending (scissoring).
- : C-O stretch (secondary alcohol).
- : C-Cl stretch and aromatic out-of-plane bending.

Mass Spectrometry (LC-MS)

Objective: Confirm molecular weight and halogen pattern.

- Ionization: ESI+ (Electrospray Ionization, Positive Mode).^[1]
- Expected Signals:
 - 234.07
: Base peak for
.
 - 236.07
: Isotope peak for
.
 - Pattern: A distinct 3:1 intensity ratio for the M and M+2 peaks confirms the presence of a single Chlorine atom.

Nuclear Magnetic Resonance (NMR)

Objective: Structural elucidation.

- Solvent: DMSO-
(Preferred for solubility and exchangeable protons).
- NMR Assignments (400 MHz, DMSO-
):
 - 5.6 ppm (d, 1H,

-OH): The methine proton.

- 5.9 ppm (d, 1H, CH-
): Hydroxyl proton (couples with methine).
- 5.2 ppm (s, 2H,
): Amino protons (broad).
- 6.5 - 7.4 ppm (m, 8H): Aromatic protons. The 4-amino-2-chlorophenyl ring will show an ABX or coupled pattern distinct from the monosubstituted phenyl ring.

Purity Analysis: RP-HPLC Protocol

Rationale: A C18 Reverse Phase method is selected.^{[1][2]} The mobile phase pH must be controlled. At neutral pH, the amine may cause tailing due to silanol interactions. An acidic pH (using Phosphoric acid or TFA) keeps the amine protonated (

), improving peak shape, though reducing retention slightly.

Chromatographic Conditions

Parameter	Condition
Column	C18, , (e.g., Agilent Zorbax Eclipse XDB or Waters Symmetry)
Mobile Phase A	0.1% Orthophosphoric Acid () in Water (pH ~2.5)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	
Detection	UV at 240 nm (Primary) and 210 nm (Secondary)
Injection Vol	
Diluent	Mobile Phase A : Acetonitrile (50:50 v/v)

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
15.0	40	60	Linear Gradient
20.0	10	90	Wash
21.0	90	10	Re-equilibration
25.0	90	10	End

Impurity Fate Mapping (Visual)

The following diagram illustrates the separation logic and relative retention times (RRT) of the main compound versus its likely impurities.

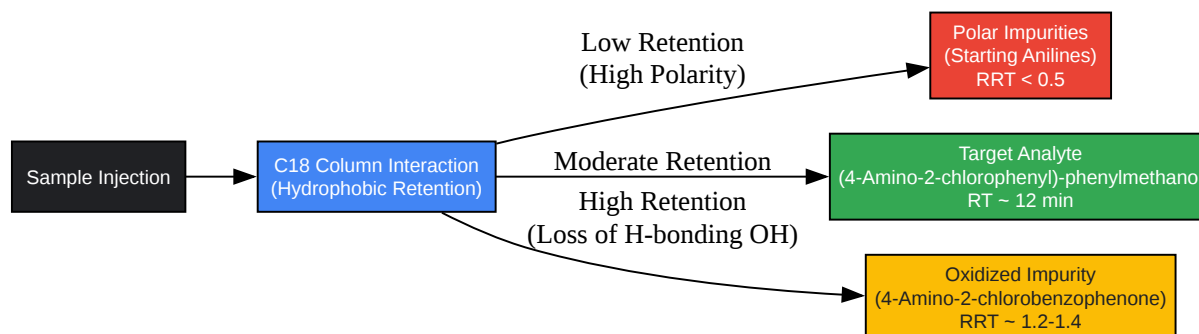


Fig 1: Predicted Elution Order in RP-HPLC (Acidic Mobile Phase)

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Technical Insight: The oxidized impurity (Benzophenone) lacks the hydroxyl group capable of hydrogen bonding with the aqueous phase and is more planar/hydrophobic, thus it elutes after the main alcohol peak.

Chiral Purity Analysis (Enantiomeric Excess)

Since the molecule contains a chiral center at the methine bridge, enantiomeric purity is critical if the downstream drug (e.g., Azelastine) requires a specific stereochemistry.

Normal Phase Chiral Method

- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose derivative coated on silica).
- Mobile Phase: n-Hexane : Isopropyl Alcohol (IPA) : Diethylamine (DEA)
 - Ratio: 90 : 10 : 0.1 (v/v/v)
 - Note: DEA is added to suppress tailing of the primary amine.
- Flow Rate: 1.0 mL/min
- Detection: UV 254 nm.
- Expected Result: Baseline separation of (R) and (S) enantiomers.

Sample Preparation Protocol

Standard Preparation

- Weigh accurately 25.0 mg of reference standard.
- Transfer to a 50 mL volumetric flask.
- Add 25 mL of Diluent (Water:ACN 50:50). Sonicate for 5 minutes to ensure dissolution.
 - Caution: Avoid prolonged sonication which may heat the sample and induce degradation (oxidation).
- Make up to volume with Diluent.
- Filter through a 0.45 μ m PTFE syringe filter before injection.

Stability of Solution

- Prepare solutions fresh.
- If storage is required, store at -20°C in amber glassware to prevent photo-oxidation of the aminobenzhydrol to benzophenone.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 12218683, **(4-Amino-2-chlorophenyl)-phenylmethanol**. Retrieved from [[Link](#)]
- Sielc Technologies. Separation of Benzophenone and Derivatives on Newcrom R1 HPLC column. Retrieved from [[Link](#)]

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